Application Note: In Vivo Formulation & Dosing Protocol for THZ1 Dihydrochloride

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Compound of Interest

Compound Name:	*THZ1 Dihydrochloride*
Cat. No.:	*B2520054*

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Abstract & Compound Profile

THZ1 is a first-in-class, covalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1] It functions by targeting a remote cysteine residue (Cys312) located outside the canonical kinase domain, allowing for high selectivity.[2] While highly potent in vitro, THZ1 presents significant formulation challenges due to its hydrophobic nature and susceptibility to precipitation in aqueous environments.

This guide details the optimized formulation protocol for the dihydrochloride salt form (THZ1-2HCl). The dihydrochloride salt is preferred over the free base for its improved aqueous solubility profile, yet it still requires specific vehicle systems to ensure stability and bioavailability during intraperitoneal (IP) or intravenous (IV) administration.

Physicochemical Profile

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Property	Specification	Notes
Compound Name	THZ1 Dihydrochloride	(E/Z)-THZ1 2HCl
MW (Free Base)	566.05 g/mol	Active moiety
MW (2HCl Salt)	~638.98 g/mol	CRITICAL: Use this MW for weighing.[3][4] Correction Factor ≈ 1.13
Solubility	DMSO: >30 mg/mLWater: Insoluble	Requires organic co-solvent for initial dissolution.[2]
Appearance	Yellow Solid	Light sensitive.
Storage	-20°C (Solid)	Store stock solutions at -80°C. Avoid freeze-thaw cycles.

Mechanism of Action (Signaling Pathway)

THZ1 irreversibly inhibits CDK7, a component of the TFIIH complex. This blockade prevents the phosphorylation of the C-terminal domain (CTD) of RNA Polymerase II, leading to a collapse of the transcriptional machinery, particularly affecting super-enhancer-driven oncogenes like MYC and RUNX1.

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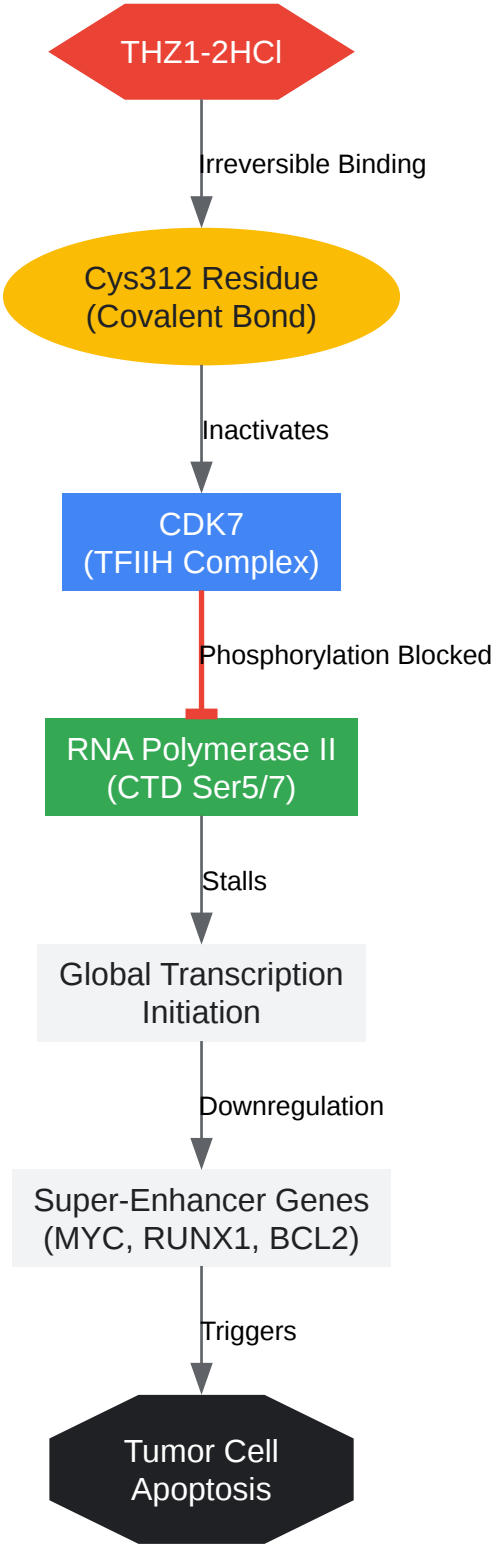

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Figure 1: Mechanism of THZ1-induced transcriptional collapse via covalent CDK7 inhibition.

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Vehicle Selection Strategy

For in vivo efficacy studies, the vehicle must balance solubility with tolerability. We present two protocols:

- Protocol A (Standard): The "Gold Standard" formulation used in the landmark Nature 2014 paper (Kwiatkowski et al.). Best for standard efficacy studies (10 mg/kg).
- Protocol B (Enhanced): A complex vehicle (PEG/Tween) for higher concentrations or if precipitation is observed in Protocol A.

Vehicle Comparison

Feature	Protocol A (Standard)	Protocol B (Enhanced)
Composition	10% DMSO / 90% D5W	5% DMSO / 40% PEG300 / 5% Tween 80 / 50% Water
Pros	Simple, low viscosity, well-tolerated IP.	Higher solubilizing capacity, stable for longer periods.
Cons	Risk of precipitation at >3 mg/mL.	Higher viscosity, more complex prep.
Recommended Use	Routine Efficacy (10 mg/kg)	High Dose (>15 mg/kg) or PK studies

Detailed Formulation Protocols

Pre-Calculation: The Salt Correction

You must adjust the weighed mass to account for the dihydrochloride salt.

- Target Dose: 10 mg/kg (Active Drug)[1][5][6][7][8][9]
- Correction Factor: 1.13
- Calculation: To prepare a 10 mg/mL solution of active THZ1, weigh 11.3 mg of THZ1-2HCl per mL of final volume.

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Protocol A: 10% DMSO in D5W (The "Kwiatkowski" Method)

Target Concentration: 1 mg/mL to 3 mg/mL (suitable for 10 mg/kg dosing at 10 mL/kg or 3.3 mL/kg volume).

Reagents:

- **THZ1 Dihydrochloride** (Solid)[2][7]
- Sterile DMSO (Dimethyl Sulfoxide), Hybridoma Grade
- D5W (5% Dextrose in Water), Sterile

Step-by-Step Procedure:

- Weighing: Weigh the required amount of THZ1-2HCl into a sterile microcentrifuge tube or glass vial.
  - Example: For 10 mL of vehicle at 2 mg/mL active conc: Weigh 22.6 mg THZ1-2HCl.
- Primary Solubilization (The "Shock" Step): Add the calculated volume of 100% DMSO (10% of final volume).
  - Example: Add 1.0 mL DMSO.
  - Action: Vortex vigorously or sonicate at 37°C for 5-10 minutes until the solution is perfectly clear and yellow. Do not proceed until dissolved.
- Dilution: Slowly add the D5W (90% of final volume) to the DMSO stock while vortexing gently.
  - Example: Add 9.0 mL D5W.
  - Crucial Technique: Add dropwise or in small aliquots to prevent "crashing out" (precipitation).

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- Inspection: The final solution should be clear yellow. If cloudy, sonicate briefly. If visible particulates persist, the formulation has failed (see Troubleshooting).
- Use: Inject within 30-60 minutes of preparation.

Protocol B: PEG/Tween Formulation (Alternative)

Target Concentration: Up to 5 mg/mL.[10]

Reagents:

- PEG300 (Polyethylene Glycol 300)
- Tween 80 (Polysorbate 80)
- ddH2O (Sterile Water)

Step-by-Step Procedure:

- Stock Prep: Dissolve THZ1-2HCl in DMSO (5% of final volume). Vortex/Sonicate.[11]
- Surfactant Addition: Add Tween 80 (5% of final volume) to the DMSO solution.[10] Vortex thoroughly.
- Co-Solvent Addition: Add PEG300 (40% of final volume). Vortex. The solution will be viscous.
- Aqueous Phase: Slowly add ddH2O (50% of final volume) while vortexing.
- Final Mix: Vortex vigorously to ensure a homogeneous emulsion/solution.

Workflow Diagram

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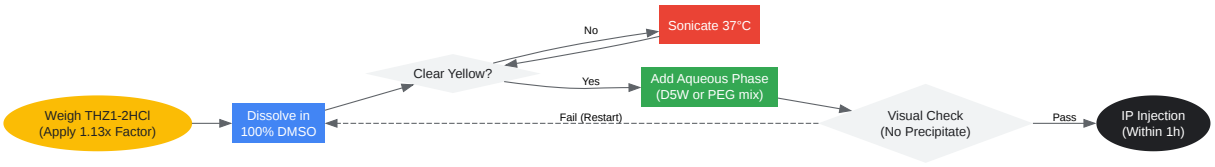

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Figure 2: Step-by-step formulation workflow ensuring solubility before aqueous dilution.

Dosing & Administration Guidelines

- Route: Intraperitoneal (IP) is preferred for rodent efficacy studies. Intravenous (IV) is possible with Protocol A but requires strict particulate-free verification.
- Standard Dose: 10 mg/kg BID (Twice Daily).[1][5][6]
- Dosing Schedule: Typically 5 days on, 2 days off, or continuous daily dosing depending on tolerability.
- Volume: 10 mL/kg (e.g., 200 µL for a 20g mouse).

Tolerability Check (Self-Validating System)

Before starting a large cohort study, perform a Pilot Tolerability Test:

- Select 2 non-tumor-bearing mice.[1]
- Administer the vehicle only (Control).
- Select 2 mice and administer THZ1-2HCl at 10 mg/kg.
- Monitor for 24 hours. Look for:
  - Hunching or piloerection (signs of abdominal irritation from acidity).

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- Weight loss >10% (toxicity).
- Lethargy. Note: THZ1-2HCl is acidic. If significant irritation occurs, switch to Protocol B or adjust pH of the D5W vehicle to ~5.0 using a weak buffer (though this risks precipitation).

Troubleshooting Guide

Issue	Probable Cause	Solution
Precipitation on D5W addition	Added too fast or concentration too high.	Add D5W dropwise while vortexing. Lower concentration to 1-2 mg/mL.
Solution is cloudy	Incomplete solubilization in DMSO.	Re-sonicate the DMSO stock before adding water. Once water is added, sonication is less effective.
Mice show abdominal cramping	pH is too low (acidic salt).	Ensure D5W is used (neutral/slightly acidic) rather than saline (can sometimes exacerbate precipitation or pain).
Yellow color fades	Photodegradation.	Protect solution from light (wrap vials in foil).

References

- Kwiatkowski, N., et al. (2014).[2][5] "Targeting transcription regulation in cancer with a covalent CDK7 inhibitor."[2][5][9] Nature, 511(7511), 616-620.[9]
  - Primary source for the 10 mg/kg BID dosing regimen and efficacy d
- Wang, Y., et al. (2015). "THZ1, a covalent CDK7 inhibitor, enhances gemcitabine-induced cytotoxicity via suppression of Bcl-2 in urothelial carcinoma." Oncotarget.
  - Validates the IP administr
- Selleck Chemicals. "THZ1 2HCl Product Datasheet & Solubility."

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- Source for alternative PEG/Tween formul

- MedKoo Biosciences. "THZ1 Formulation and Quality Control."
  - Reference for molecular weight corrections and stability d

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Sources

- 1. Cyclin-dependent kinase 7 inhibitor THZ1 in cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. apexbt.com [apexbt.com]
- 3. THZ1 Hydrochloride | C31H29Cl2N7O2 | CID 78358326 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
- 5. The covalent CDK7 inhibitor THZ1 potently induces apoptosis in multiple myeloma cells in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. THZ1 2HCl | CDK | TargetMol [targetmol.com]
- 8. THZ1, a covalent CDK7 inhibitor, enhances gemcitabine-induced cytotoxicity via suppression of Bcl-2 in urothelial carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 9. apexbt.com [apexbt.com]
- 10. selleckchem.com [selleckchem.com]
- 11. selleckchem.com [selleckchem.com]

- To cite this document: BenchChem. [Application Note: In Vivo Formulation & Dosing Protocol for THZ1 Dihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2520054/docs#application-note-in-vivo-formulation-dosing-protocol-for-thz1-dihydrochloride]

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